

Propenylguaiacol CAS number and molecular weight

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Compound of Interest

Compound Name: *Propenylguaiacol*

Cat. No.: *B7806495*

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An In-depth Technical Guide to Propenylguaiacol

This guide provides essential technical information on **propenylguaiacol**, including its chemical identifiers and molecular properties. The data is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity and Molecular Properties

Propenylguaiacol is a term often used for Isoeugenol, a phenylpropanoid. It is a structural isomer of eugenol where the allyl group is replaced by a propenyl group. Isoeugenol exists as two geometric isomers: cis-(Z) and trans-(E).

Data Summary

The following table summarizes the Chemical Abstracts Service (CAS) numbers and molecular weights for **propenylguaiacol** and its isomers.

Compound Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Isoeugenol (mixture of cis and trans)	Propenylguaiacol ; 2-Methoxy-4-(1-propenyl)phenol	97-54-1[1][2][3] [4][5][6]	C ₁₀ H ₁₂ O ₂ [1][2][3]	164.20[2][3][5]
trans-Isoeugenol	(E)-2-Methoxy-4-(1-propenyl)phenol	5932-68-3[2]	C ₁₀ H ₁₂ O ₂	164.20
cis-Isoeugenol	(Z)-2-Methoxy-4-(1-propenyl)phenol; cis-4-Propenylguaiacol	5912-86-7[2][7]	C ₁₀ H ₁₂ O ₂ [7]	164.20[7]

Structural Relationship

Propenylguaiacol (Isoeugenol) is structurally related to guaiacol, a naturally occurring organic compound. The diagram below illustrates the basic structural relationship.



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Caption: Structural relationship between Guaiacol and **Propenylguaiacol**.

This guide is intended for informational purposes for a scientific audience. For experimental and safety protocols, please refer to peer-reviewed literature and established safety data sheets.

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References

- 1. Propenylguaiacol | lookchem [lookchem.com]
- 2. Isoeugenol [drugfuture.com]
- 3. scbt.com [scbt.com]
- 4. isoeugenol, 97-54-1 [thegoodscentscompany.com]
- 5. ISOEUGENOL | 97-54-1 [chemicalbook.com]
- 6. Isoeugenol, cis + trans, 98% | Fisher Scientific [fishersci.ca]
- 7. cis-Isoeugenol | C₁₀H₁₂O₂ | CID 1549041 - PubChem [pubchem.ncbi.nlm.nih.gov]
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